Technical Guide: Reactivity & Synthetic Utility of 3-Methyl-4-phenoxybenzaldehyde

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Compound of Interest

Compound Name:	*3-Methyl-4-phenoxybenzaldehyde*
CAS No.:	*191284-77-2*
Cat. No.:	*B1370227*

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Executive Summary

3-Methyl-4-phenoxybenzaldehyde (CAS: 191284-77-2) is a specialized aromatic intermediate utilized primarily in the development of pharmaceuticals (e.g., squalene synthetase inhibitors) and advanced agrochemicals.[1][2] Structurally, it represents a "hybrid" electronic system: it combines the electron-withdrawing nature of a formyl group with the electron-donating effects of phenoxy and methyl substituents.

This guide analyzes the molecule’s reactivity profile, detailing its synthesis via Nucleophilic Aromatic Substitution (

), its stability limits, and its divergent applications in medicinal chemistry.

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Property	Data
CAS Number	191284-77-2
Molecular Formula	
Molecular Weight	212.24 g/mol
Physical State	Light-yellow liquid / Low-melting solid
Key Functional Groups	Aldehyde (-CHO), Ether (-O-), Methyl (-CH3)

Structural Analysis & Electronic Properties

To predict reactivity accurately, one must understand the competing electronic effects on the benzene ring.

The Electronic "Push-Pull" System

The molecule features three substituents with distinct electronic vectors:

- Formyl Group (C-1): A strong Electron Withdrawing Group (EWG) via induction (-I) and resonance (-M). It deactivates the ring toward electrophiles but activates the ring (specifically the para-position) toward nucleophiles during synthesis.
- Phenoxy Group (C-4): A strong Electron Donating Group (EDG) by resonance (+M), despite a weak inductive withdrawal. It directs electrophilic attack to its ortho positions.
- Methyl Group (C-3): A weak EDG via hyperconjugation. It provides steric bulk adjacent to the phenoxy ether linkage, potentially influencing conformation and metabolic stability.

Reactivity Implication: The C-1 aldehyde makes the C-4 position susceptible to nucleophilic attack before the phenoxy group is installed. Once installed, the phenoxy group dominates the ring's electron density, making the aldehyde carbonyl less electrophilic than in unsubstituted benzaldehyde due to resonance donation (the "vinylogous ester" effect).

Steric Environment

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The 3-methyl group creates a "molecular gate" near the ether linkage. While it does not significantly hinder the aldehyde (which is meta to the methyl), it restricts rotation around the ether bond, potentially locking the molecule into a specific conformation favorable for binding in protein pockets (e.g., squalene synthetase).

Synthesis: The Protocol

The most robust synthetic route leverages the electron-withdrawing power of the aldehyde to facilitate Nucleophilic Aromatic Substitution (

). This method is superior to Ullmann coupling due to milder conditions and higher yields.

Validated Protocol: Displacement

Source Grounding: This protocol is adapted from patent literature regarding squalene synthetase inhibitors [1].

Reaction Scheme: 4-Fluoro-3-methylbenzaldehyde + Phenol + NaH → **3-Methyl-4-phenoxybenzaldehyde**

Step-by-Step Methodology:

- Reagent Prep: In a dry flask under inert atmosphere (

  ), suspend Sodium Hydride (NaH, 60% dispersion, 1.5 eq) in anhydrous DMSO.
- Phenoxide Formation: Add Phenol (1.2 eq) dropwise at room temperature. Stir for 15-30 minutes until hydrogen evolution ceases. Critical: Ensure complete deprotonation to generate the active nucleophile (Sodium Phenoxide).
- Substrate Addition: Add 4-Fluoro-3-methylbenzaldehyde (1.0 eq) dissolved in DMSO dropwise.
  - Mechanistic Note: The fluorine atom is a superior leaving group for

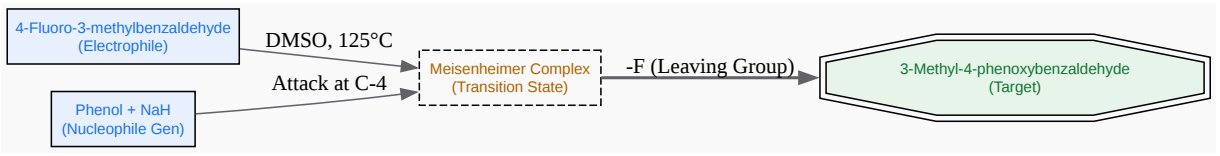
    due to its high electronegativity, which stabilizes the Meisenheimer complex intermediate.
- Heating: Heat the reaction mixture to 125°C for 3 hours.

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- Monitoring: Track disappearance of the fluoro-aldehyde via TLC or HPLC.

- Workup: Cool to room temperature. Quench carefully with water. Extract with Ethyl Acetate. Wash organic layer with NaOH (to remove excess phenol) and Brine.

- Purification: Silica gel chromatography (Hexanes/EtOAc) yields the product.



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Figure 1: Mechanism of S_NAr synthesis. The aldehyde stabilizes the anionic intermediate.

Core Reactivity Profile & Applications

Once synthesized, the molecule serves as a versatile scaffold. Its reactivity is dominated by the carbonyl group, but the ether linkage requires specific handling precautions.

Carbonyl Transformations (Divergent Synthesis)

The aldehyde is the primary handle for increasing molecular complexity.

A. Reductive Amination (Medicinal Chemistry)

Used to attach amine-bearing pharmacophores.

- Reagents: Primary/Secondary Amine, Sodium Triacetoxyborohydride (

  ), DCE or MeOH.

- Outcome: Formation of benzylamines.

- Note: The 4-phenoxy group makes the benzyl position electron-rich; however, the 3-methyl group prevents over-alkylation or side reactions at the ortho position.

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B. Wittig/Horner-Wadsworth-Emmons Olefination

Used to extend the carbon chain (e.g., styryl derivatives).

- Reactivity: The aldehyde reacts readily with phosphorus ylides.
- Stereoselectivity: Standard conditions apply; however, the bulky 3-methyl group may slightly favor E-alkenes by destabilizing the Z-transition state due to steric clash.

C. Oxidation

- Reaction: Oxidation to 3-Methyl-4-phenoxybenzoic acid.
- Reagents:

  (Pinnick oxidation) or

  .
- Utility: The resulting acid is a precursor for amide coupling (common in drug discovery libraries).

Stability of the Ether Linkage

The diaryl ether bond is robust against:

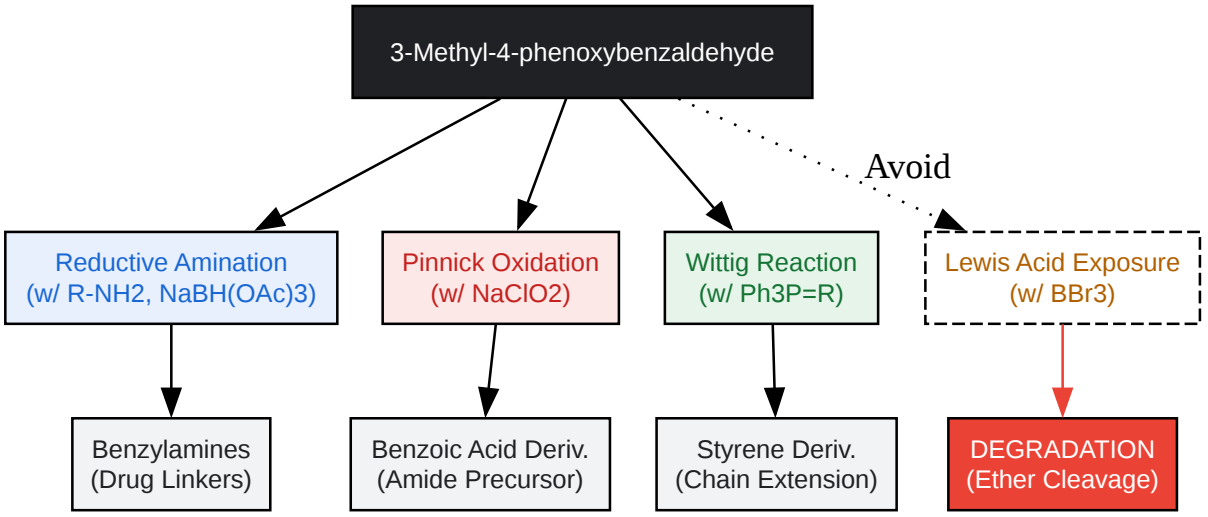
- Hydrolysis: Stable in aqueous acid/base at reflux.
- Reduction: Stable to

  and catalytic hydrogenation conditions (unless high pressure/temp is used).
- Vulnerability: Avoid strong Lewis acids like

  or

  , which are typically used to cleave ethers. These will cleave the phenoxy group, destroying the scaffold.

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Figure 2: Divergent reactivity profile. Note the instability toward strong Lewis acids.

Safety & Handling (GHS Standards)

Based on structural analogs and available safety data [2][3], the following protocols are mandatory.

Hazard Class	Statement	Handling Protocol
Acute Toxicity (Oral)	H302: Harmful if swallowed	Do not pipette by mouth. Use full PPE.
Skin/Eye Irritation	H315/H319: Causes irritation	Wear nitrile gloves and safety goggles.
Storage	Air Sensitive (Aldehyde)	Store under Nitrogen/Argon at 2-8°C to prevent autoxidation to the acid.

References

- Inhibitors of squalene synthetase and protein farnesyltransferase. US Patent 5783593A. Google Patents.[3] Available at:

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- **3-Methyl-4-phenoxybenzaldehyde** Compound Summary.PubChem. Available at: [Link] (Note: Link directs to structurally related phenoxybenzaldehyde data for homology verification).

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Sources

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